

# Ac-YVAD-cmk solubility in DMSO and other solvents.

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## Compound of Interest

Compound Name: Ac-YVAD-cmk

Cat. No.: B15606996

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## Ac-YVAD-cmk Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with detailed information, troubleshooting guides, and frequently asked questions regarding the use of the caspase-1 inhibitor, **Ac-YVAD-cmk**.

## Solubility Data

**Ac-YVAD-cmk** is a selective and irreversible inhibitor of caspase-1, crucial for studying inflammasome activation, pyroptosis, and inflammatory responses.<sup>[1][2][3]</sup> Proper solubilization is critical for experimental success. The solubility of **Ac-YVAD-cmk** can vary based on solvent purity, temperature, and dissolution technique.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	20 - 100 mg/mL	36.97 - 184.85 mM	Hygroscopic DMSO can significantly impact solubility; use newly opened, anhydrous DMSO.[1] Sonication or gentle warming (to 37°C) is often recommended to achieve maximum solubility.[4][5]
DMF	10 mg/mL	18.48 mM	Sonication is recommended.[3][4][5]
PBS (pH 7.2)	0.25 mg/mL	0.46 mM	Low solubility in aqueous buffers.[3]
In Vivo Formulation	3.3 mg/mL	6.1 mM	A common formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline. Solvents should be added sequentially.[4]

## Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **Ac-YVAD-cmk**?

A: It is highly recommended to prepare a concentrated stock solution in anhydrous Dimethyl Sulfoxide (DMSO).[1] To ensure complete dissolution, especially at higher concentrations, gentle warming to 37°C and/or sonication may be necessary.[4][5] For example, to prepare a 100 mg/mL stock in DMSO, ultrasonic assistance may be required.[1] Always use a high-purity, anhydrous grade of DMSO, as the solvent is hygroscopic and absorbed water can reduce the solubility of the compound.[1]

Q2: My **Ac-YVAD-cmk** precipitated when I added it to my cell culture medium. What went wrong and how can I fix it?

A: This is a common issue known as "solvent shift" precipitation. It occurs when a compound dissolved in a high-concentration organic solvent (like DMSO) is diluted into an aqueous solution (like cell culture media) where its solubility is much lower.

Troubleshooting Steps:

- **Lower Final DMSO Concentration:** Ensure the final concentration of DMSO in your culture medium is non-toxic to your cells, typically below 0.5%.
- **Use a Lower Stock Concentration:** Preparing a less concentrated stock solution in DMSO may help, although this will require adding a larger volume to your media.
- **Optimize the Dilution Step:** Add the stock solution dropwise into the pre-warmed (37°C) culture medium while gently swirling.<sup>[6][7]</sup> This avoids localized high concentrations of the compound that can trigger immediate precipitation.
- **Check Media Components:** Serum proteins in the media can sometimes help keep compounds in solution, but interactions can be complex.<sup>[7]</sup>

Q3: How should I store **Ac-YVAD-cmk** powder and stock solutions?

A:

- **Powder:** The solid powder should be stored at -20°C for up to 3 years, protected from moisture.<sup>[4]</sup>
- **Stock Solutions:** Once dissolved, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.<sup>[1]</sup> Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1]</sup>

Q4: What is the mechanism of action for **Ac-YVAD-cmk**?

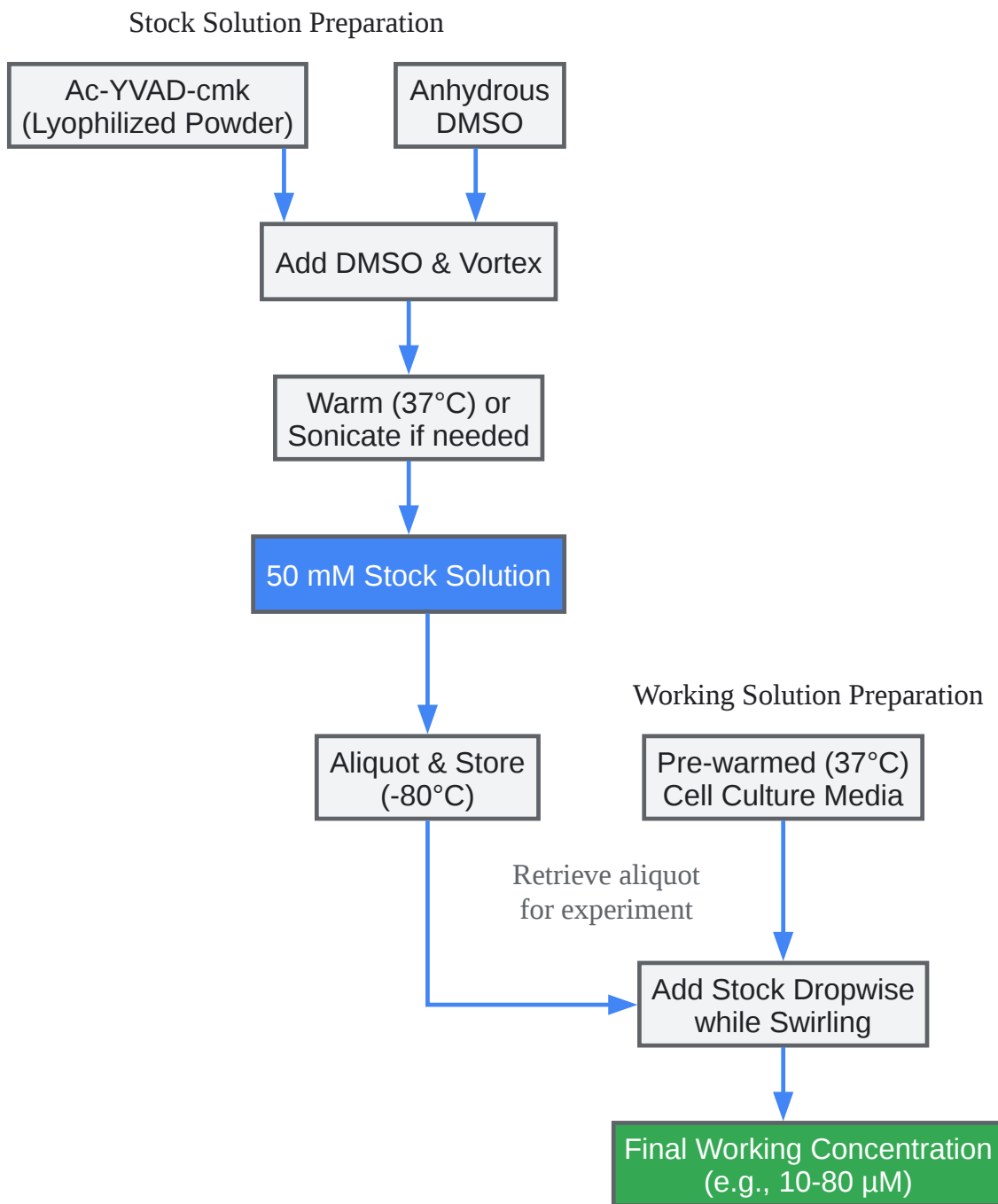
A: **Ac-YVAD-cmk** is a cell-permeable tetrapeptide that acts as a potent and irreversible inhibitor of caspase-1 (also known as IL-1 $\beta$  converting enzyme or ICE).<sup>[2][3]</sup> Caspase-1 is a

key enzyme in the inflammasome signaling pathway. It is responsible for cleaving the precursors of pro-inflammatory cytokines IL-1 $\beta$  and IL-18 into their mature, active forms.[2] Caspase-1 also cleaves Gasdermin D (GSDMD), leading to the formation of pores in the cell membrane and a form of inflammatory cell death called pyroptosis.[2] By irreversibly binding to caspase-1, **Ac-YVAD-cmk** blocks these downstream events, exhibiting anti-inflammatory and anti-pyroptotic effects.[2]

## Experimental Protocols & Workflows

### Protocol 1: Preparation of a 50 mM Stock Solution in DMSO

- Preparation: Allow the vial of **Ac-YVAD-cmk** powder (M.Wt: 540.99 g/mol ) and a bottle of anhydrous DMSO to equilibrate to room temperature.
- Calculation: To prepare 1 mL of a 50 mM stock solution, you will need 27.05 mg of **Ac-YVAD-cmk**.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the 27.05 mg of **Ac-YVAD-cmk**.
- Solubilization: Cap the vial tightly and vortex thoroughly. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes or warm it briefly to 37°C. Visually inspect to ensure no particulates remain.
- Storage: Aliquot the clear solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store at -80°C for long-term use (up to 6 months).[1]



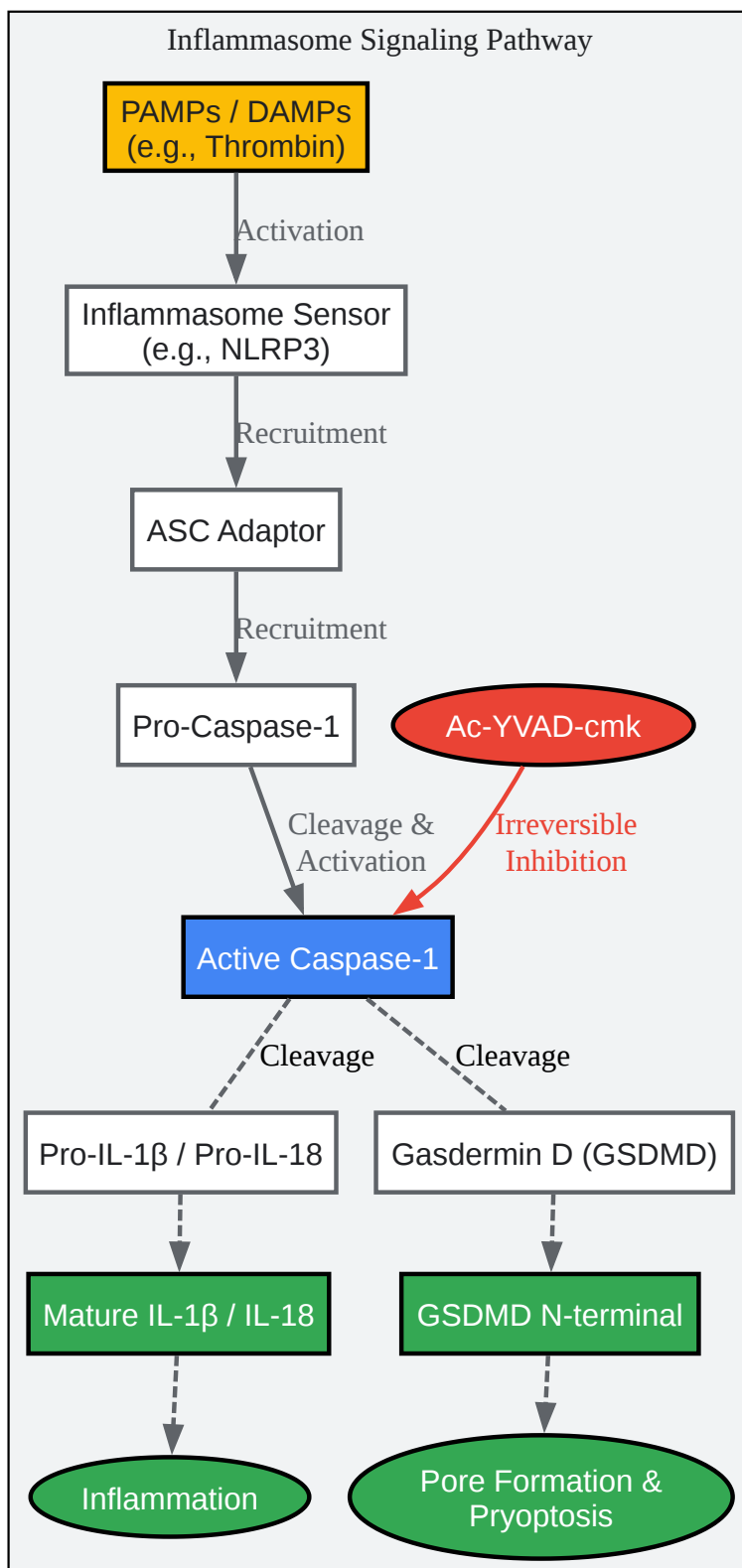
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Workflow for **Ac-YVAD-cmk** solution preparation and use.

## Protocol 2: In Vitro Caspase-1 Inhibition Assay in Microglia

This protocol is adapted from a study on thrombin-activated microglia.[\[5\]](#)[\[8\]](#)

- Cell Plating: Plate microglia cells (e.g.,  $1 \times 10^5$  cells/well) in a suitable culture plate and allow them to adhere overnight.
- Pre-treatment: Prepare the desired final concentrations of **Ac-YVAD-cmk** (e.g., 40  $\mu$ M and 80  $\mu$ M) in pre-warmed complete culture medium.[\[5\]](#) Remember to include a vehicle control (e.g., 0.1% DMSO).
- Inhibition: Remove the old medium from the cells and add the medium containing **Ac-YVAD-cmk** or the vehicle control.
- Incubation: Incubate the cells for 1 hour at 37°C in a CO<sub>2</sub> incubator to allow for cell penetration of the inhibitor.[\[5\]](#)
- Activation: Add the inflammatory stimulus (e.g., thrombin at a final concentration of 10 U/mL) to the wells to activate the inflammasome.[\[5\]](#) Do not remove the inhibitor-containing medium.
- Final Incubation: Incubate the cells for the desired experimental period (e.g., 24 hours).[\[5\]](#)
- Analysis: Collect the cell supernatant and/or cell lysates to analyze caspase-1 activity, IL-1 $\beta$ /IL-18 levels (e.g., by ELISA or Western blot), or cell death (e.g., by LDH assay). High-dose **Ac-YVAD-cmk** treatment has been shown to significantly reduce the protein levels of active caspase-1 (p20) and mature IL-1 $\beta$ /IL-18.[\[5\]](#)



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Mechanism of action of **Ac-YVAD-cmk** in the inflammasome pathway.

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